A Comprehensive Spectroscopic Guide to 5-Hydroxy-5-phenylpentan-2-one

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*5-Hydroxy-5-phenylpentan-2-one*
CAS No.:	*58193-48-9*
Cat. No.:	*B15466399*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed analysis of the spectroscopic data for the organic compound **5-Hydroxy-5-phenylpentan-2-one**. As a versatile keto-alcohol, this molecule presents characteristic features in Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS). Understanding these spectroscopic signatures is crucial for its identification, characterization, and application in synthetic chemistry and drug development. This document offers an in-depth interpretation of its spectral data, grounded in established principles of organic spectroscopy.

Molecular Structure and Overview

5-Hydroxy-5-phenylpentan-2-one possesses a unique molecular architecture, incorporating a ketone, a secondary alcohol, and a phenyl group. This combination of functional groups gives rise to a distinct and informative set of spectroscopic data. The structural and molecular details are summarized below.

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Property	Value
Molecular Formula	$C_{11}H_{14}O_2$
Molecular Weight	178.23 g/mol [1]
IUPAC Name	5-hydroxy-5-phenylpentan-2-one[1]
CAS Number	58193-48-9[1]

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C2 [label="C", pos="1.5,0!"];
O1 [label="O", pos="2.25,-0.75!"];
C3 [label="C", pos="2.25,1.5!"];
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// Phenyl ring
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C_ph6 [label="C", pos="6.3,-0.2!"];

// Bonds
C1 -- C2;
C2 -- O1 [style=double];
C2 -- C3;
C3 -- C4;
C4 -- C5;
C5 -- O2;
O2 -- H1;
C5 -- C_ph1;
C_ph1 -- C_ph2;
C_ph2 -- C_ph3;
C_ph3 -- C_ph4;
C_ph4 -- C_ph5;
C_ph5 -- C_ph6;
C_ph6 -- C_ph1;

// Hydrogens (implicit for clarity, but can be added if needed)
}
```

Caption: Molecular Structure of **5-Hydroxy-5-phenylpentan-2-one**.

^{1}H Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR spectroscopy provides valuable information about the chemical environment of hydrogen atoms in a molecule. For **5-Hydroxy-5-phenylpentan-2-one**, the ^{1}H NMR spectrum is predicted to exhibit distinct signals corresponding to the aromatic, carbinol, methylene, and methyl protons.

Predicted ^{1}H NMR Data (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~7.25-7.40	Multiplet	5H	Ar-H
~4.70	Triplet	1H	-CH(OH)-Ph
~2.75	Triplet	2H	-C(=O)-CH_2-
~2.15	Singlet	3H	-C(=O)-CH_3
~1.90	Multiplet	2H	-CH_2-CH(OH)-
~1.80	Singlet (broad)	1H	-OH

Interpretation:

- Aromatic Protons (δ ~7.25-7.40): The five protons on the phenyl group are expected to resonate in the downfield region as a complex multiplet due to their varied electronic environments.
- Carbinol Proton (δ ~4.70): The proton attached to the carbon bearing the hydroxyl group (-CH(OH)-) is deshielded by both the hydroxyl group and the phenyl ring, and is expected to appear as a triplet due to coupling with the adjacent methylene protons.
- Methylene Protons alpha to Carbonyl (δ ~2.75): The two protons on the carbon adjacent to the carbonyl group are deshielded and are predicted to appear as a triplet, coupled to the neighboring methylene group.
- Methyl Protons (δ ~2.15): The three protons of the methyl group adjacent to the carbonyl are in a relatively shielded environment and are expected to appear as a sharp singlet as there are no adjacent protons to couple with.
- Methylene Protons beta to Carbonyl (δ ~1.90): These protons are expected to show a more complex multiplet pattern due to coupling with both the methylene group alpha to the carbonyl and the carbinol proton.
- Hydroxyl Proton (δ ~1.80): The chemical shift of the hydroxyl proton can vary depending on concentration and solvent. It often appears as a broad singlet due to hydrogen bonding and rapid exchange. A "D_2O shake" experiment can confirm this peak, as the proton will be exchanged for deuterium, causing the signal to disappear from the spectrum[2].

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Experimental Protocol: ^{1}H NMR Spectroscopy

A standard protocol for acquiring a ^{1}H NMR spectrum of a keto-alcohol like **5-Hydroxy-5-phenylpentan-2-one** is as follows:

- Sample Preparation: Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$) in a standard 5 mm NMR tube.
- Instrumentation: Utilize a 300 MHz or higher field NMR spectrometer.
- Acquisition Parameters:
  - Set the spectral width to cover the expected chemical shift range (e.g., 0-10 ppm).
  - Use a sufficient number of scans (e.g., 16-64) to achieve a good signal-to-noise ratio.
  - Employ a relaxation delay of 1-2 seconds between scans.
- Processing: Fourier transform the acquired free induction decay (FID), phase correct the spectrum, and calibrate the chemical shift scale using the residual solvent peak or an internal standard like tetramethylsilane (TMS).

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule. Each unique carbon atom in **5-Hydroxy-5-phenylpentan-2-one** will give a distinct signal.

Predicted ^{13}C NMR Data (in $CDCl_3$)

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Chemical Shift (δ, ppm)	Assignment
~209	C=O (Ketone)
~145	Ar-C (ipso)
~128.5	Ar-CH (ortho/para)
~127.5	Ar-CH (meta)
~125.5	Ar-CH (para)
~70	-CH(OH)-Ph
~45	-C(=O)-CH_2-
~38	-CH_2-CH(OH)-
~30	-C(=O)-CH_3

Interpretation:

- Carbonyl Carbon (δ ~209): The ketone carbonyl carbon is highly deshielded and appears at a characteristic downfield chemical shift[3].
- Aromatic Carbons (δ ~125-145): The six carbons of the phenyl ring will have distinct chemical shifts. The ipso-carbon (the one attached to the pentan-2-one chain) will be the most downfield of the aromatic signals. The other aromatic carbons will appear in the typical aromatic region[4].
- Carbinol Carbon (δ ~70): The carbon attached to the hydroxyl group is deshielded by the oxygen atom and the phenyl ring.
- Methylene and Methyl Carbons (δ ~30-45): The aliphatic carbons appear in the upfield region of the spectrum. The carbon alpha to the carbonyl is more deshielded than the beta carbon. The methyl carbon of the acetyl group is the most shielded of the sp^3 carbons.

Experimental Protocol: ^{13}C NMR Spectroscopy

- Sample Preparation: Prepare a more concentrated sample than for ^1H NMR, typically 20-50 mg in 0.6 mL of deuterated solvent.
- Instrumentation: Use a $^1H/^{13}C$ dual probe on a 75 MHz or higher NMR spectrometer.

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- Acquisition Parameters:
  - Employ proton decoupling to simplify the spectrum to singlets for each carbon.
  - Set a wider spectral width (e.g., 0-220 ppm).
  - A larger number of scans is required due to the low natural abundance of ^{13}C.
  - A relaxation delay of 2-5 seconds is recommended.
- Processing: Similar to ^{1}H NMR, the FID is Fourier transformed, phased, and referenced.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by detecting the absorption of infrared radiation corresponding to molecular vibrations.

Predicted IR Data

Wavenumber (cm^{-1})	Intensity	Vibration	Functional Group
~3400 (broad)	Strong	O-H stretch	Alcohol
~3030	Medium	C-H stretch	Aromatic
~2950	Medium	C-H stretch	Aliphatic
~1715	Strong	C=O stretch	Ketone
~1600, ~1495	Medium-Weak	C=C stretch	Aromatic Ring
~1100	Strong	C-O stretch	Secondary Alcohol

Interpretation:

- O-H Stretch (~3400 cm^{-1}): The presence of a strong, broad absorption band in this region is a clear indication of an alcohol's hydroxyl group, with the broadening due to hydrogen bonding[2].
- C-H Stretches (~3030 and ~2950 cm^{-1}): The absorptions above 3000 cm^{-1} are characteristic of C-H bonds on the aromatic ring, while those below 3000 cm^{-1} correspond to the aliphatic C-H bonds.

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- C=O Stretch (~1715 cm^{-1}): A strong, sharp peak around 1715 cm^{-1} is the characteristic absorption for a saturated ketone carbonyl group[5][6].
- C=C Stretches (~1600, ~1495 cm^{-1}): These absorptions are indicative of the carbon-carbon double bonds within the aromatic ring.
- C-O Stretch (~1100 cm^{-1}): A strong absorption in this region is typical for the C-O single bond stretch of a secondary alcohol.

Experimental Protocol: IR Spectroscopy

- Sample Preparation: The sample can be analyzed as a neat liquid (if it is an oil) between two salt plates (e.g., NaCl or KBr) or as a solution in a suitable solvent (e.g., CCl_4) in an IR cell.
- Instrumentation: A Fourier-Transform Infrared (FTIR) spectrometer is typically used.
- Acquisition: A background spectrum of the salt plates or solvent is first recorded, followed by the spectrum of the sample. The background is then automatically subtracted.
- Data Presentation: The spectrum is typically plotted as percent transmittance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which can be used to elucidate its structure.

Predicted Mass Spectrometry Data (Electron Ionization - EI)

m/z	Possible Fragment
178	$[M]^+$ (Molecular Ion)
160	$[M - H_2O]^+$
120	$[Ph\text{-}CH(OH)\text{-}CH_2]^+$
105	$[Ph\text{-}C{=}O]^+$
77	$[C_6H_5]^+$
43	$[CH_3\text{-}C{=}O]^+$

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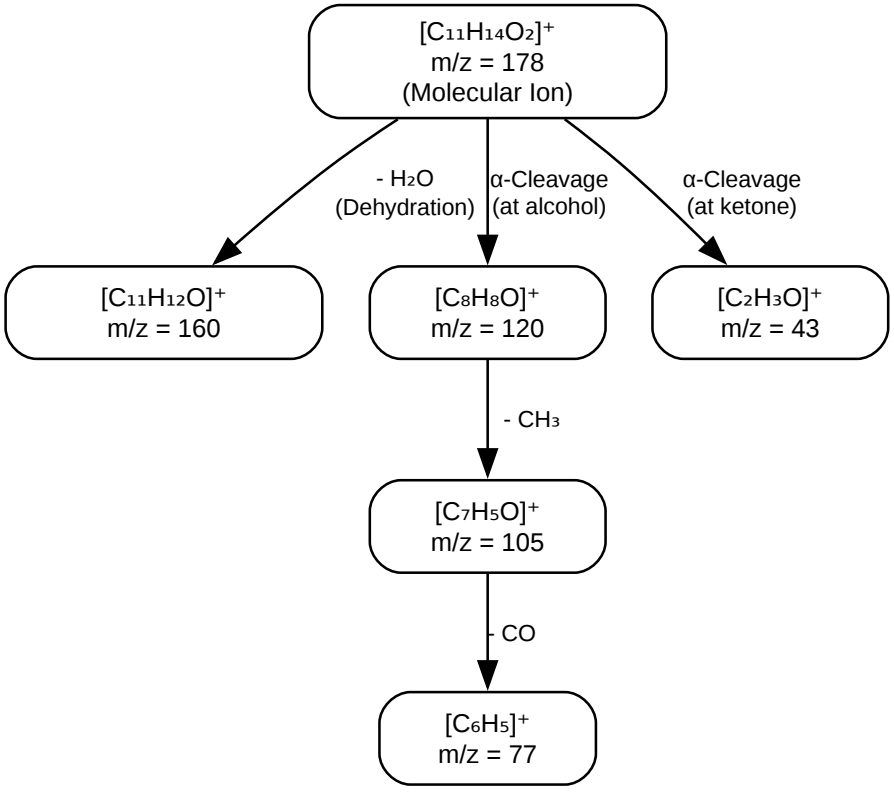
Interpretation and Fragmentation Pathways:

Upon electron ionization, **5-Hydroxy-5-phenylpentan-2-one** will form a molecular ion ($[M]^+$) at m/z = 178. This molecular ion can then undergo several characteristic fragmentation reactions:

- Loss of Water: Dehydration of the alcohol functional group can lead to a fragment at m/z = 160 ($[M - 18]^+$).
- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the oxygen of the hydroxyl group is a common fragmentation pathway for alcohols. This can lead to the formation of a resonance-stabilized benzylic cation.
- Alpha-Cleavage at the Carbonyl Group: Cleavage of the bond between the carbonyl carbon and the adjacent methylene group can generate an acylium ion ($[CH_3-C=O]^+$) at m/z = 43.
- McLafferty Rearrangement: While less likely in this specific structure due to the position of the gamma-hydrogens relative to the carbonyl, this is a common fragmentation for ketones.
- Aromatic Fragmentation: The phenyl group can give rise to a characteristic fragment at m/z = 77.



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- To cite this document: BenchChem. [A Comprehensive Spectroscopic Guide to 5-Hydroxy-5-phenylpentan-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15466399/docs#a-comprehensive-spectroscopic-guide-to-5-hydroxy-5-phenylpentan-2-one]

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Ontario, CA 91761, United States

Phone: (601) 213-4426

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